

Chemical properties and stability of Phenylglyoxylic acid-13C8

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Compound of Interest

Compound Name: Phenylglyoxylic acid-13C8

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Phenylglyoxylic Acid-13C8: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenylglyoxylic acid-13C8 is an isotopically labeled derivative of phenylglyoxylic acid, a key metabolite of styrene. Its use as an internal standard in analytical chemistry, particularly in toxicology and drug metabolism studies, necessitates a thorough understanding of its chemical properties and stability. This technical guide provides an in-depth overview of **Phenylglyoxylic acid-13C8**, including its chemical and physical properties, stability profile, a proposed synthetic pathway, and a detailed analytical methodology. This document is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

Chemical and Physical Properties

Quantitative data for **Phenylglyoxylic acid-13C8** is limited due to its specialized nature as a labeled compound. The following table summarizes the available computed and experimental data. For properties where experimental data for the 13C8-isotopologue is unavailable, data for the unlabeled Phenylglyoxylic acid is provided as a reference.

| Property | Phenylglyoxylic Acid-13C8 | Phenylglyoxylic Acid (Unlabeled Reference) |
|-------------------|--|--|
| Molecular Formula | ¹³ C ₈ H ₆ O ₃ [1] | C ₈ H ₆ O ₃ [2] |
| Molecular Weight | 158.07 g/mol [1] | 150.13 g/mol [2] |
| Exact Mass | 158.05853273 Da[3] | 150.031694 Da |
| Appearance | Not specified | White to light yellow crystalline solid[2] |
| Melting Point | Not specified | 62-65 °C[2] |
| pKa | Not specified | 2.15[2] |
| Solubility | Not specified | Soluble in water, ethanol, and acetone. |
| InChI | InChI=1S/C8H6O3/c9-7(8(10)11)6-4-2-1-3-5-6/h1-5H,(H,10,11)/i1+1,2+1,3+1,4+1,5+1,6+1,7+1,8+1[3] | InChI=1S/C8H6O3/c9-7(8(10)11)6-4-2-1-3-5-6/h1-5H,(H,10,11) |
| SMILES | O=--INVALID-LINK----INVALID-LINK--=O[1] | O=C(C(=O)c1ccccc1)O |

Stability

Detailed stability studies on **Phenylglyoxylic acid-13C8** are not readily available in the scientific literature. However, the stability of the unlabeled phenylglyoxylic acid has been investigated, particularly in biological matrices such as urine, due to its importance as a biomarker for styrene exposure. These studies provide valuable insights into the expected stability of the 13C8-labeled analogue.

Key Stability Findings for Phenylglyoxylic Acid (Unlabeled):

- **Temperature:** Phenylglyoxylic acid is relatively unstable in urine samples at room temperature and even under refrigeration (4°C) over extended periods. One study showed a significant decrease in concentration after one week at 25°C and a noticeable reduction even

at 4°C over two weeks. For long-term storage, freezing at -18°C or lower is recommended, as no significant decrease in concentration was observed in frozen samples for up to 70 days.^[4]

- pH: The stability of phenylglyoxylic acid in urine appears to be pH-dependent, with greater instability observed in alkaline conditions (e.g., pH 8) compared to acidic conditions (e.g., pH 6 or below).

It is reasonable to assume that **Phenylglyoxylic acid-13C8** will exhibit a similar stability profile. Therefore, for applications requiring high quantitative accuracy, it is crucial to handle and store samples containing this compound appropriately, preferably frozen and at a slightly acidic pH.

Experimental Protocols

Proposed Synthesis of Phenylglyoxylic Acid-13C8

A common route for the synthesis of phenylglyoxylic acid is the oxidation of mandelic acid.^[5] Therefore, a plausible approach for the synthesis of **Phenylglyoxylic acid-13C8** is through the oxidation of Mandelic acid-13C8. The synthesis of Mandelic acid-13C8 can be achieved from 13C-labeled benzaldehyde.

Step 1: Synthesis of Mandelic acid-13C8 from Benzaldehyde-13C6 and other 13C sources

This would involve the reaction of Benzaldehyde-¹³C₆ with a source of ¹³C-labeled cyanide (e.g., K¹³CN), followed by hydrolysis of the resulting mandelonitrile-¹³C₇. A further ¹³C atom would be incorporated in the carboxyl group.

Step 2: Oxidation of Mandelic acid-13C8 to **Phenylglyoxylic Acid-13C8**

The synthesized Mandelic acid-13C8 can then be oxidized to **Phenylglyoxylic acid-13C8**. A common laboratory method for this oxidation is the use of potassium permanganate in an acidic solution.

Detailed Protocol for Oxidation:

- Dissolve Mandelic acid-13C8 in a suitable solvent, such as water or a mixture of water and a co-solvent.

- Cool the solution in an ice bath.
- Slowly add a solution of potassium permanganate while stirring vigorously. The reaction is exothermic and the temperature should be maintained below 10°C.
- After the addition is complete, continue stirring for a specified period until the reaction is complete (monitored by a technique like TLC or LC-MS).
- Quench the reaction by adding a reducing agent, such as sodium bisulfite, until the purple color of the permanganate disappears and a brown precipitate of manganese dioxide is formed.
- Filter the mixture to remove the manganese dioxide.
- Acidify the filtrate with a strong acid, such as hydrochloric acid, to precipitate the **Phenylglyoxylic acid-13C8**.
- Collect the product by filtration, wash with cold water, and dry under vacuum.
- The final product can be further purified by recrystallization.

A biosynthetic approach has also been described for the production of unlabeled phenylglyoxylic acid from benzoyl cyanide using a bacterial strain.[6] Another biosynthetic method involves the conversion of D-mandelic acid to phenylglyoxylic acid using a dehydrogenase enzyme.[7] These enzymatic methods could potentially be adapted for the synthesis of the 13C-labeled compound if a suitable labeled precursor is available.

Analytical Methodology: Quantification by HPLC-MS/MS

High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is a highly sensitive and specific method for the quantification of phenylglyoxylic acid in biological matrices. The use of **Phenylglyoxylic acid-13C8** as an internal standard is crucial for accurate quantification, as it compensates for matrix effects and variations in sample preparation and instrument response.[8]

Sample Preparation (Urine):

- To a 200 μ L aliquot of urine, add 20 μ L of an internal standard solution containing **Phenylglyoxylic acid-13C8** at a known concentration.
- Add 60 mg of sodium chloride and acidify with 6N hydrochloric acid.
- Extract the analytes with 1 mL of ethyl acetate by vortexing for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.[\[9\]](#)

HPLC Conditions:

- Column: A reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 μ m particle size).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), negative mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Phenylglyoxylic acid: Precursor ion (m/z) 149.0 -> Product ion (m/z) 105.0
 - **Phenylglyoxylic acid-13C8**: Precursor ion (m/z) 157.0 -> Product ion (m/z) 111.0

Quantification:

The concentration of phenylglyoxylic acid in the sample is determined by comparing the peak area ratio of the analyte to the internal standard (**Phenylglyoxylic acid-13C8**) against a

calibration curve prepared in the same biological matrix.

Signaling Pathways and Logical Relationships

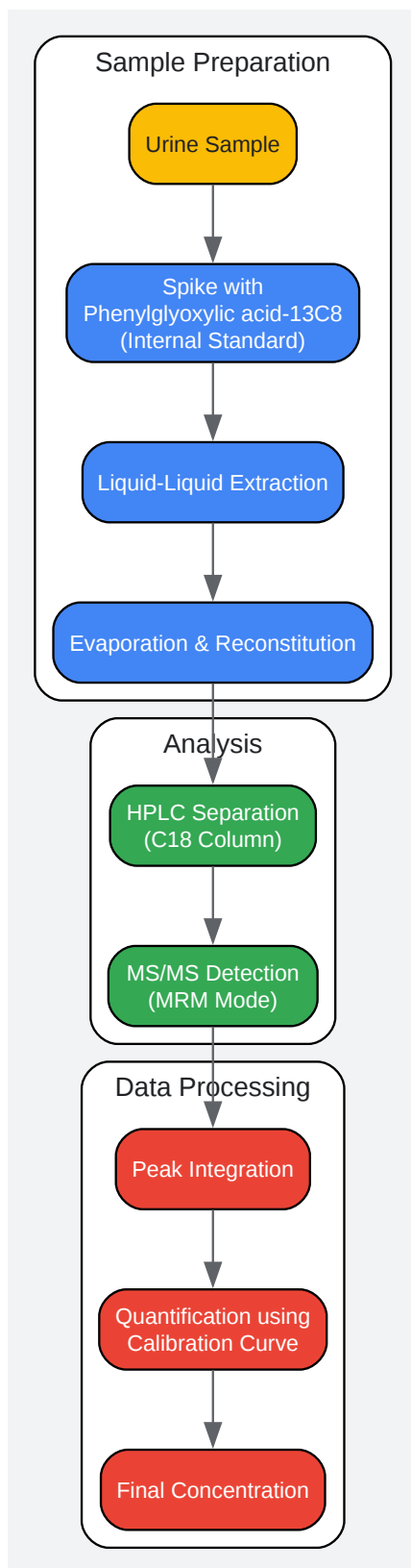
Phenylglyoxylic acid is a key metabolite in the detoxification pathway of styrene. The following diagram illustrates the metabolic conversion of styrene to phenylglyoxylic acid.



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Caption: Metabolic pathway of styrene to phenylglyoxylic acid.

The experimental workflow for the analysis of Phenylglyoxylic acid using an isotopically labeled internal standard is a critical logical relationship for researchers.



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Caption: Experimental workflow for quantification of Phenylglyoxylic acid.

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